

# Application Notes and Protocols: 4-Methyl-5-nitropicolinic Acid in Pharmaceutical Synthesis

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## Compound of Interest

Compound Name:	4-Methyl-5-nitro-2-pyridinecarboxylic acid
Cat. No.:	B1337690

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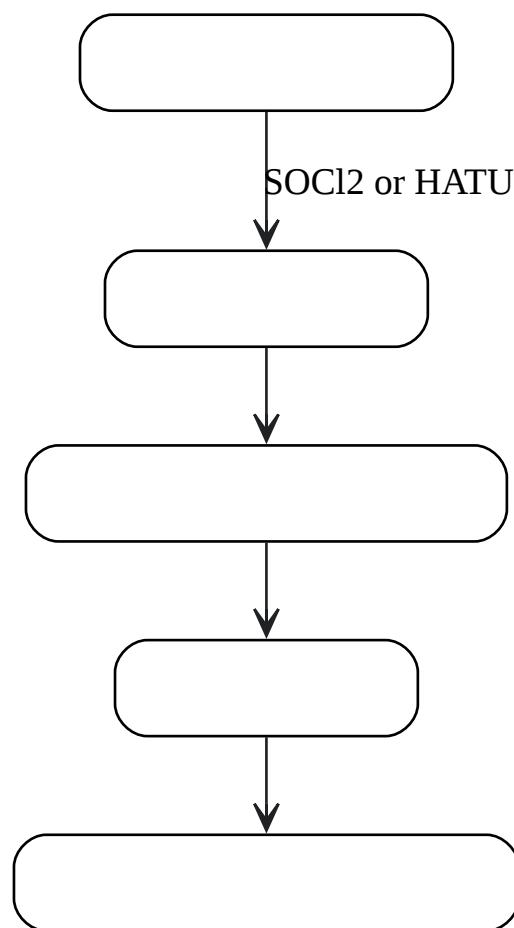
## Introduction

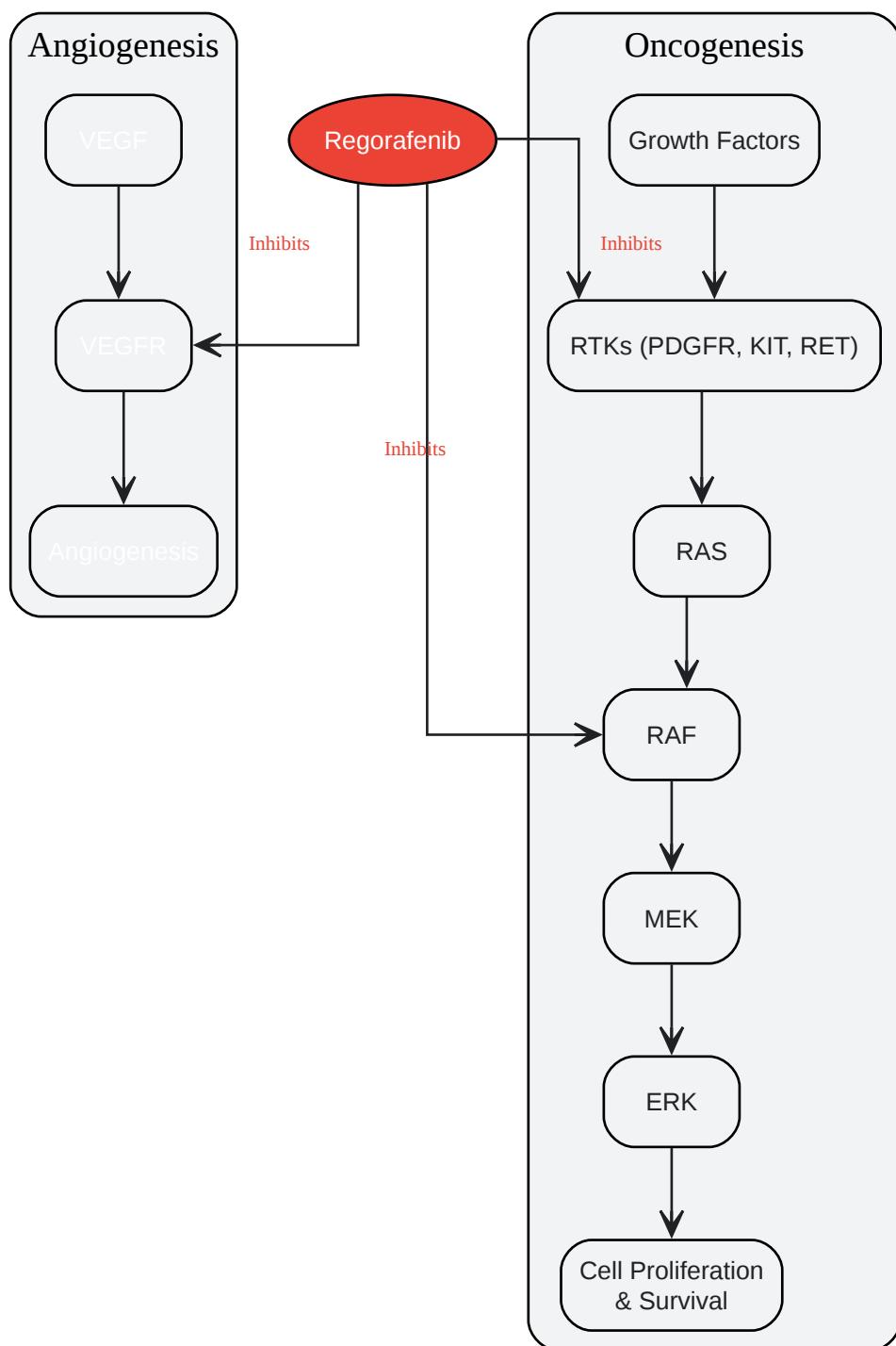
4-Methyl-5-nitropicolinic acid is a versatile pyridine-based building block increasingly utilized in the synthesis of complex pharmaceutical ingredients. Its strategic functionalization, featuring a carboxylic acid, a methyl group, and a nitro group on a pyridine scaffold, allows for diverse chemical modifications, making it a valuable precursor for targeted therapeutics, particularly in oncology. The nitro group can be readily reduced to an amine, providing a key reactive site for amide bond formation, a cornerstone of many drug syntheses. This document provides detailed application notes and experimental protocols for the use of 4-Methyl-5-nitropicolinic acid in the synthesis of kinase inhibitors, with a focus on the multi-kinase inhibitor Regorafenib.

## Application: Synthesis of Regorafenib Precursor

4-Methyl-5-nitropicolinic acid serves as a key starting material for the synthesis of the picolinamide core of Regorafenib, a multi-kinase inhibitor approved for the treatment of various cancers. The synthetic strategy involves the initial formation of an amide bond, followed by the reduction of the nitro group to an amine, which is then further functionalized.

## Diagram: Synthetic Workflow for a Regorafenib Precursor



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